

Technical Guide: 17:0-20:3 PC-d5 for Quantitative Lipidomics

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Compound of Interest

Compound Name: 17:0-20:3 PC-d5

Cat. No.: B15554569

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the deuterated phosphatidylcholine internal standard, **17:0-20:3 PC-d5**. It includes key specifications, a detailed experimental protocol for its application in lipidomics, and a visualization of relevant biochemical pathways. This document is intended to serve as a comprehensive resource for researchers utilizing this standard in mass spectrometry-based lipid analysis.

Certificate of Analysis: Quantitative Data

17:0-20:3 PC-d5, also known as 1-heptadecanoyl-2-(5Z,8Z,11Z,14Z-eicosatrienoyl)-sn-glycero-3-phosphocholine-d5, is a high-purity, deuterated internal standard designed for accurate quantification of phosphatidylcholines in complex biological samples.^{[1][2]} Its physical and chemical properties are summarized below.

Property	Value	Reference
Chemical Formula	C45H79D5NO8P	[1]
Molecular Weight	803.15 g/mol	[3]
Exact Mass	802.6248	[1]
Purity	>99% (TLC)	[3][4]
Physical Form	Solution	[3]
Standard Concentration	1 mg/mL	[3][4]
Storage Temperature	-20°C	[3][5]
CAS Number	2936622-61-4	[3][5]

Experimental Protocols

The use of deuterated internal standards like **17:0-20:3 PC-d5** is critical for correcting for sample loss during extraction and for variations in ionization efficiency during mass spectrometry analysis.[6] Below is a detailed methodology for a typical lipidomics workflow involving the quantification of phosphatidylcholines from biological samples.

Lipid Extraction (Bligh & Dyer Method)

This protocol is a widely used method for extracting lipids from plasma or tissue homogenates.

Materials:

- Biological sample (e.g., 100 µL plasma)
- **17:0-20:3 PC-d5** internal standard solution
- Chloroform
- Methanol
- 0.1 M NaCl solution

- Centrifuge
- Nitrogen gas evaporator

Procedure:

- To a 1.5 mL microcentrifuge tube, add the biological sample.
- Spike the sample with a known amount of **17:0-20:3 PC-d5** internal standard.
- Add 1.2 mL of methanol and 600 µL of chloroform to the tube.
- Vortex the mixture for 30 minutes at 4°C.
- Centrifuge at 4000 rpm for 10 minutes at 4°C to pellet any precipitated protein.
- Transfer the supernatant to a new 4 mL glass vial.
- To induce phase separation, add 1 mL of 0.1 M NaCl and 1 mL of chloroform.
- Vortex for 10 minutes and then centrifuge at 4000 rpm for 10 minutes.
- Two phases will form. Carefully collect the lower organic phase, which contains the lipids, using a Pasteur pipette.
- Dry the collected organic phase under a stream of nitrogen gas.
- The dried lipid extract is now ready for reconstitution and analysis or can be stored at -80°C.

[7]

LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (e.g., Q-TOF or Triple Quadrupole)

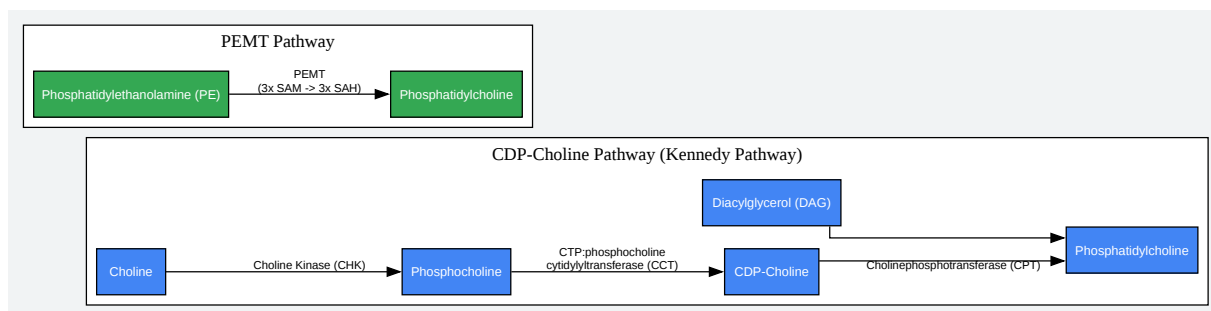
Procedure:

- Reconstitute the dried lipid extract in an appropriate solvent, such as a 1:1 chloroform/methanol mixture.[\[7\]](#)
- Inject the sample onto a suitable HPLC column for separation (e.g., a C18 reversed-phase column).
- The mobile phases typically consist of a mixture of water, acetonitrile, and isopropanol with an ammonium salt additive to promote ionization.[\[8\]](#)
- The mass spectrometer is operated in a positive ion mode to detect phosphatidylcholines.
- A precursor ion scan for m/z 184.1, the characteristic phosphocholine headgroup fragment, is often used to specifically detect PCs.[\[9\]](#)
- Quantification is achieved by comparing the peak area of the endogenous phosphatidylcholine species to the peak area of the **17:0-20:3 PC-d5** internal standard.

Visualizations

Phosphatidylcholine Biosynthesis Pathways

Phosphatidylcholine (PC) is the most abundant phospholipid in eukaryotic membranes and can be synthesized via two primary pathways: the CDP-choline pathway (Kennedy pathway) and the phosphatidylethanolamine N-methyltransferase (PEMT) pathway.[\[3\]](#)[\[10\]](#)

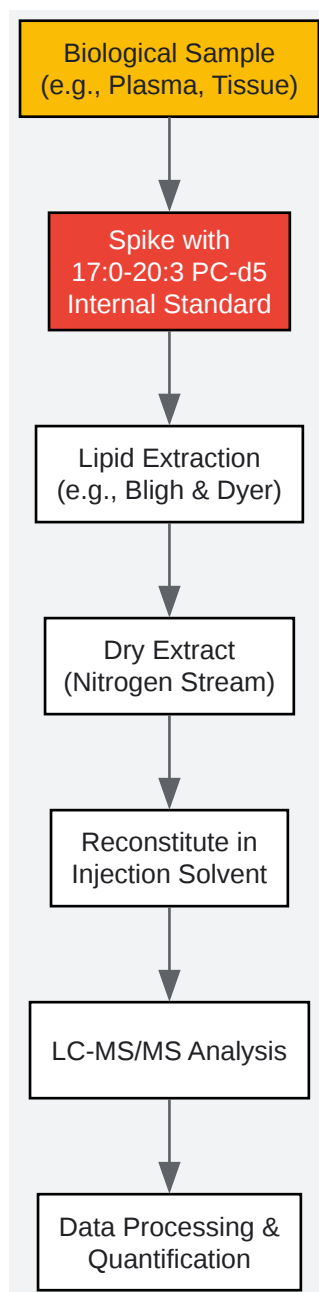


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Caption: Major pathways of phosphatidylcholine biosynthesis in mammalian cells.

Lipidomics Experimental Workflow

The following diagram illustrates the key steps in a typical lipidomics experiment, from sample collection to data analysis, incorporating an internal standard like **17:0-20:3 PC-d5**.



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Caption: A generalized workflow for quantitative lipidomics using an internal standard.

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